

Spectroscopic Characterization of 5-Chloro-2-(phenylethynyl)benzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 5-Chloro-2-(phenylethynyl)benzaldehyde

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for the novel compound, **5-Chloro-2-(phenylethynyl)benzaldehyde**. Designed for researchers, scientists, and professionals in drug development, this document delves into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, offering insights into the structural confirmation and purity assessment of this molecule. The experimental protocols and data interpretation are presented to be a self-validating system, grounded in established scientific principles.

Introduction

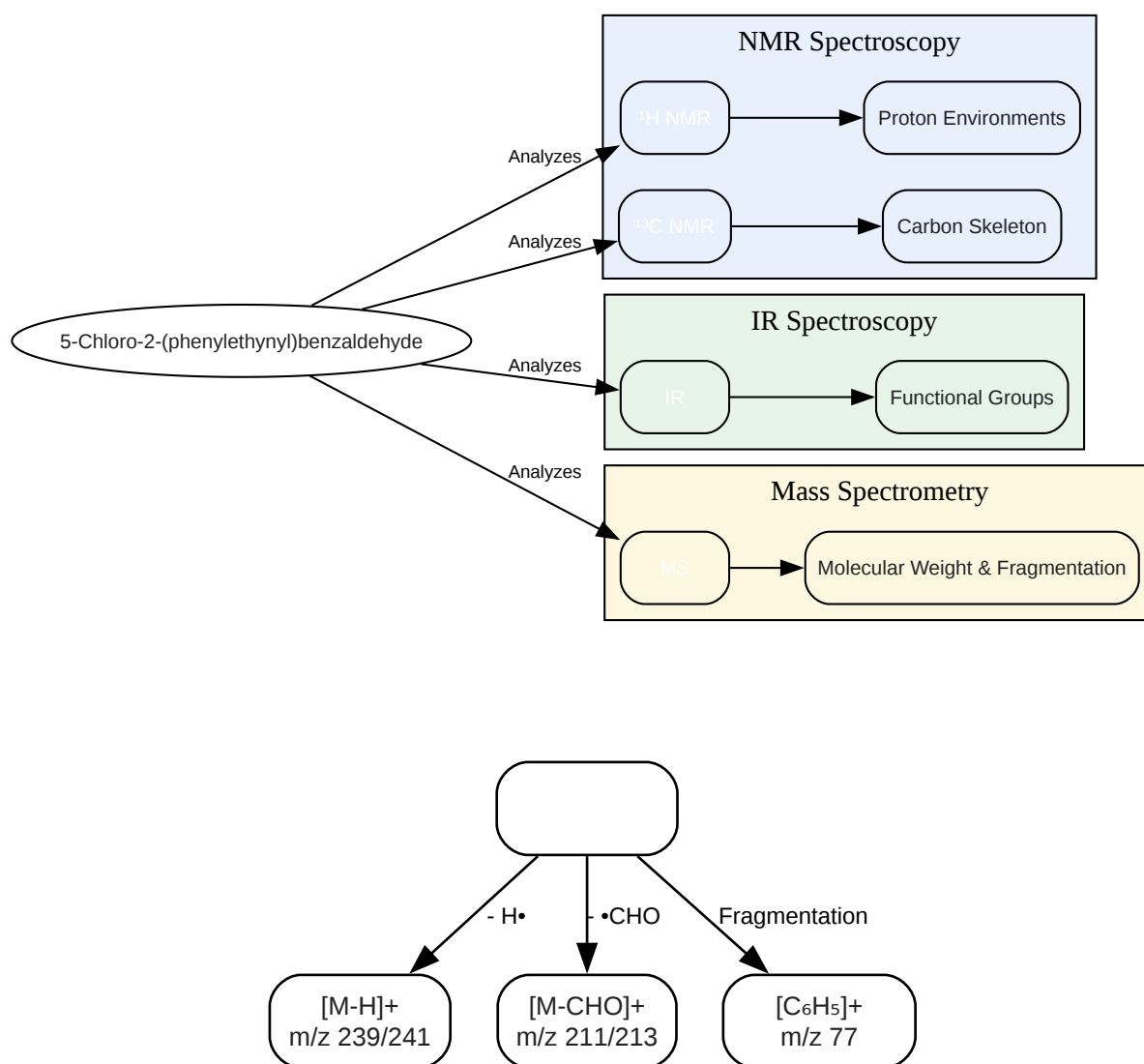
5-Chloro-2-(phenylethynyl)benzaldehyde is an aromatic compound featuring a benzaldehyde core substituted with a chloro group and a phenylethynyl moiety. This unique combination of functional groups makes it a valuable intermediate in the synthesis of complex organic molecules, particularly in the fields of medicinal chemistry and materials science. Accurate and thorough spectroscopic characterization is paramount to confirm its identity, purity, and to understand its chemical behavior. This guide will walk through the expected spectroscopic data for this compound, drawing upon established principles and data from analogous structures.

The primary method for the synthesis of this and similar compounds is the Sonogashira cross-coupling reaction. This palladium-catalyzed reaction efficiently forms a carbon-carbon bond between a terminal alkyne (phenylacetylene) and an aryl halide (such as 2-bromo-5-

chlorobenzaldehyde). The reaction is typically carried out in the presence of a copper(I) co-catalyst and an amine base.

Molecular Structure and Atom Numbering

For clarity in the subsequent spectroscopic analysis, the atoms of **5-Chloro-2-(phenylethynyl)benzaldehyde** are numbered as follows:



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